Application Note: Precision Synthesis of 5-Ethoxy-4-methoxy-2-methylbenzaldehyde

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Compound of Interest

Compound Name:	*5-Ethoxy-4-methoxy-2-methylbenzaldehyde*
CAS No.:	*104736-35-8*
Cat. No.:	*B1307018*

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Executive Summary & Retrosynthetic Logic

The target molecule, **5-Ethoxy-4-methoxy-2-methylbenzaldehyde**, represents a highly functionalized aromatic scaffold often utilized in the synthesis of isoquinoline alkaloids and pharmaceutical intermediates.

The synthesis strategy relies on the regioselective functionalization of the creosol (2-methoxy-4-methylphenol) scaffold. Unlike non-specific alkylation routes, this protocol exploits the synergistic directing effects of the methoxy and methyl groups to install the aldehyde functionality with high positional fidelity.

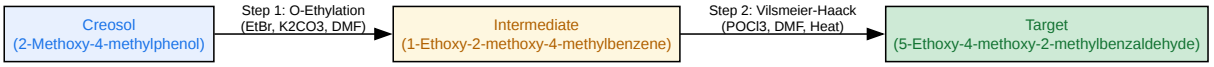
Retrosynthetic Analysis

- Target Disconnection: The aldehyde group is disconnected via a Formylation transform.
- Precursor Identification: Removal of the formyl group reveals 1-ethoxy-2-methoxy-4-methylbenzene (also known as O-ethylcreosol or 4-ethoxy-3-methoxytoluene).

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- Starting Material: The precursor is accessed via O-alkylation of the naturally occurring and commercially available Creosol (2-methoxy-4-methylphenol).

Reaction Pathway Diagram



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Figure 1: Modular synthesis pathway deriving the target from Creosol via sequential alkylation and formylation.

Step 1: O-Ethylation of Creosol

This step converts the phenolic hydroxyl group of Creosol into an ethoxy ether, protecting the oxygen and increasing the electron density of the ring to facilitate the subsequent electrophilic aromatic substitution.

Mechanistic Insight

The reaction proceeds via an SN2 mechanism. The phenoxide anion, generated in situ by potassium carbonate, attacks the electrophilic carbon of ethyl bromide. The choice of DMF (Dimethylformamide) as a polar aprotic solvent is critical; it solvates the potassium cation effectively, leaving the phenoxide anion "naked" and highly reactive, thereby reducing reaction time and suppressing side reactions.

Protocol 1.0: Synthesis of 1-Ethoxy-2-methoxy-4-methylbenzene

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Parameter	Specification
Starting Material	Creosol (2-Methoxy-4-methylphenol) [CAS: 93-51-6]
Reagent	Ethyl Bromide (1.2 eq), K_2CO_3 (1.5 eq)
Solvent	DMF (anhydrous)
Temperature	60°C
Time	4–6 Hours

Experimental Procedure:

- Setup: Charge a 500 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser with Creosol (13.8 g, 100 mmol) and anhydrous DMF (100 mL).
- Activation: Add Potassium Carbonate (20.7 g, 150 mmol) in a single portion. Stir at room temperature for 15 minutes to facilitate deprotonation.
- Alkylation: Add Ethyl Bromide (13.1 g, 120 mmol) dropwise over 10 minutes.
  - Note: Ethyl bromide is volatile (bp 38°C). Ensure the condenser is efficient (chilled water) to prevent loss.
- Reaction: Heat the mixture to 60°C and monitor by TLC (Hexane/EtOAc 9:1). The starting phenol spot will disappear, replaced by a less polar product spot.
- Workup:
  - Cool to room temperature.
  - Pour the mixture into 500 mL ice water to dissolve inorganic salts and precipitate the product.
  - Extract with Ethyl Acetate (3 x 100 mL).

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- Wash the combined organic phase with 1M NaOH (2 x 50 mL) to remove any unreacted Creosol (critical for purity).
- Wash with brine, dry over Na_2SO_4, and concentrate under reduced pressure.

- Yield: Expect 15.0–16.0 g (90–95%) of a pale yellow oil. This intermediate is generally pure enough for the next step.

Step 2: Regioselective Vilsmeier-Haack Formylation

The core challenge is installing the aldehyde group specifically at the C5 position (relative to the final benzaldehyde numbering).

Regioselectivity Logic

The substrate, 1-ethoxy-2-methoxy-4-methylbenzene, has three directing groups:

- -OMe (Strong Activator): Directs para to itself.
- -OEt (Strong Activator): Directs para to itself.
- -Me (Weak Activator): Directs ortho/para.

Analysis of Sites:

- Position 3 (between OMe and Me): Sterically occluded. Unlikely.
- Position 6 (Para to OMe): Highly favored electronically. It is also ortho to the Methyl group.
- Position 5 (Para to OEt): Blocked by the Methyl group (at C4).

Therefore, the Vilsmeier reagent (chloromethyliminium ion) attacks Position 6 (relative to the toluene core), which corresponds to C1 of the target benzaldehyde. This yields the desired **5-Ethoxy-4-methoxy-2-methylbenzaldehyde**.

Protocol 2.0: Formylation Sequence

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Parameter	Specification
Substrate	1-Ethoxy-2-methoxy-4-methylbenzene
Reagent	$POCl_3$ (1.2 eq), DMF (1.5 eq)
Solvent	DMF (excess acts as solvent) or 1,2-DCE
Temperature	0°C (Addition) → 80°C (Reaction)

Experimental Procedure:

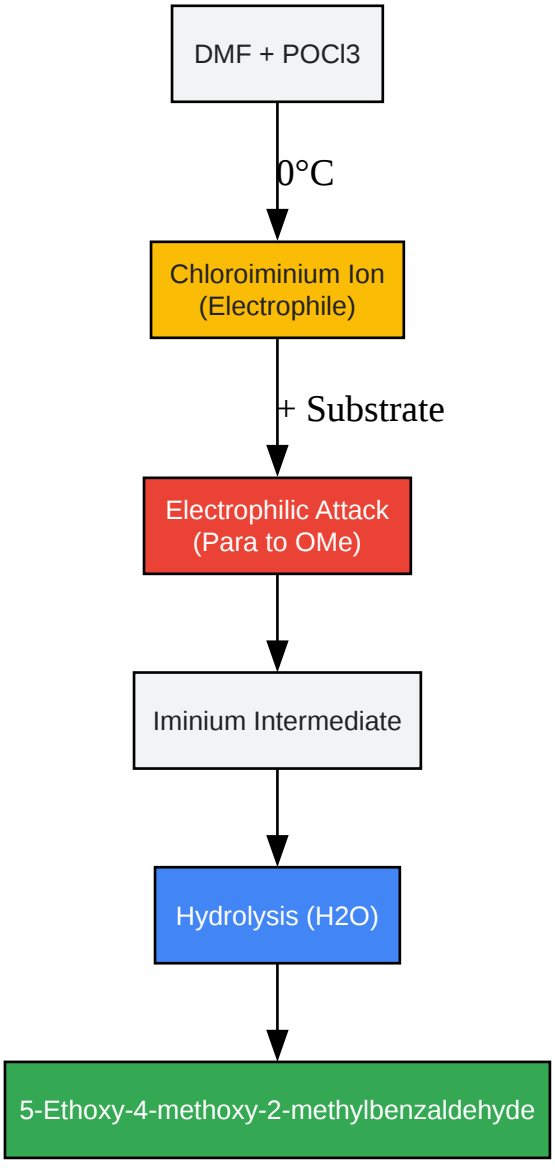
- Vilsmeier Complex Formation:
  - In a dry flask under inert atmosphere (N_2), cool DMF (11.0 g, 150 mmol) to 0°C.
  - Add Phosphorus Oxychloride ($POCl_3$, 18.4 g, 120 mmol) dropwise over 20 minutes.
  - Observation: The solution will turn yellow/orange and may solidify slightly (Vilsmeier salt formation). Stir for 30 mins at 0°C.
- Addition:
  - Dissolve the Intermediate from Step 1 (16.6 g, 100 mmol) in minimal DMF (20 mL).
  - Add this solution dropwise to the Vilsmeier complex at 0°C.
- Cyclization/Reaction:
  - Allow to warm to room temperature, then heat to 80°C for 4 hours.
  - Caution: Evolution of HCl gas may occur. Use a scrubber.
- Hydrolysis:
  - Cool the dark red viscous mixture to room temperature.
  - Pour onto 500 g crushed ice containing Sodium Acetate (20 g) (buffers the pH to prevent dealkylation).

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- Stir vigorously for 1 hour. The iminium intermediate hydrolyzes to the aldehyde, precipitating as a solid.

- Purification:
  - Filter the crude solid.[1]
  - Recrystallization: Dissolve in boiling Ethanol/Water (8:2) or Hexane/Ethyl Acetate.
  - Cool slowly to 4°C to obtain white crystalline needles.

Mechanism Diagram



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Figure 2: Mechanism of the Vilsmeier-Haack reaction highlighting the electrophilic species generation and hydrolysis.

Quality Control & Validation (Self-Validating System)

To ensure the protocol was successful, compare your analytical data against these expected metrics.

1H-NMR Validation ($CDCl_3$, 400 MHz)

The regiochemistry is confirmed by the aromatic splitting pattern.

- Aldehyde (-CHO): Singlet at ~10.2 ppm.
- Aromatic Protons: Two singlets at ~7.3 ppm (C6-H) and ~6.7 ppm (C3-H).
  - Diagnostic: The absence of ortho or meta coupling (doublets) confirms the protons are para to each other on the ring, validating the 2,4,5-substitution pattern relative to the aldehyde.
- Alkoxy Groups:
  - $-OCH_3$: Singlet at ~3.9 ppm.
  - $-OCH_2CH_3$: Quartet at ~4.1 ppm and Triplet at ~1.4 ppm.
- Methyl Group: Singlet at ~2.6 ppm (deshielded by ortho-aldehyde).

Physical Properties[2][3][4]

- Appearance: White to off-white crystalline solid.
- Melting Point: Expected range 75–80°C (Based on analogous 2,5-dimethoxy-4-methylbenzaldehyde derivatives [1]).[2]

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete deprotonation or moisture in DMF.	Dry DMF over molecular sieves. Ensure K_2CO_3 is finely ground.
Dark/Tarred Product in Step 2	Overheating or uncontrolled exotherm.	Maintain strict temperature control (0°C) during $POCl_3$ addition. Do not exceed 80°C.
Regioisomer Contamination	Formylation at C5 (ortho to OEt).	Unlikely due to steric hindrance of the methyl group, but verify by NMR. Recrystallization from EtOH usually removes minor isomers.

References

- NIST Chemistry WebBook. (n.d.). Creosol (2-Methoxy-4-methylphenol).[3] Retrieved from [Link]
- Chemistry Steps. (n.d.). The Vilsmeier-Haack Reaction. Retrieved from [Link]
- PrepChem. (n.d.). Synthesis of 2,5-dimethoxy-4-methylbenzaldehyde. Retrieved from [Link]

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Sources

- 1. prepchem.com [prepchem.com]
- 2. 2,5-DIMETHOXY-4-METHYLBENZALDEHYDE synthesis - chemicalbook [chemicalbook.com]
- 3. Creosol [webbook.nist.gov]

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